

Spectrophotometric Determination of Acid Red 249 Concentration: Application Notes and Protocols

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Compound of Interest

Compound Name: Acid Red 249

Cat. No.: B3029386

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Introduction

Acid Red 249 is a synthetic azo dye used in various industrial applications, including textiles and inks.[1] Accurate quantification of its concentration in solutions is crucial for quality control, environmental monitoring, and various research applications. This document provides a detailed protocol for the spectrophotometric determination of **Acid Red 249** concentration in aqueous solutions. The method is based on the Beer-Lambert law, which correlates the absorbance of a solution to the concentration of the analyte.

Principle of the Method

Spectrophotometry is an analytical technique that measures the amount of light absorbed by a chemical substance. For a given substance, the amount of light absorbed at a specific wavelength is directly proportional to the concentration of the substance in the solution. This relationship is described by the Beer-Lambert Law:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)

- ϵ (epsilon) is the molar absorptivity coefficient (in $\text{L mol}^{-1} \text{cm}^{-1}$), a constant specific to the substance at a given wavelength.
- b is the path length of the light through the solution (typically 1 cm for a standard cuvette).
- c is the concentration of the substance (in mol L^{-1}).

By measuring the absorbance of an **Acid Red 249** solution at its wavelength of maximum absorbance (λ_{max}), and using a calibration curve prepared from standards of known concentrations, the concentration of an unknown sample can be accurately determined.

Chemical and Physical Properties of Acid Red 249

A summary of the key properties of **Acid Red 249** is presented in Table 1.

Property	Value
C.I. Name	Acid Red 249
CAS Number	6416-66-6
Molecular Formula	$\text{C}_{29}\text{H}_{20}\text{ClN}_3\text{Na}_2\text{O}_{10}\text{S}_3$
Molecular Weight	748.11 g/mol
Appearance	Dark red powder
Solubility	Soluble in water, slightly soluble in ethanol.

Experimental Protocols

Materials and Reagents

- **Acid Red 249** powder (analytical grade)
- Deionized or distilled water
- Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
- Pipettes (various sizes)

- Beakers
- UV-Vis Spectrophotometer
- Quartz or glass cuvettes (1 cm path length)

Preparation of Stock Solution (100 mg/L)

- Accurately weigh 10.0 mg of **Acid Red 249** powder using an analytical balance.
- Dissolve the powder in a small amount of deionized water in a beaker.
- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with deionized water several times and add the rinsings to the volumetric flask.
- Bring the volume up to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

Determination of Maximum Absorbance (λ_{max})

- Prepare a working solution of approximately 10 mg/L by diluting the stock solution.
- Fill a cuvette with deionized water to be used as a blank.
- Fill a second cuvette with the 10 mg/L **Acid Red 249** working solution.
- Place the blank cuvette in the spectrophotometer and zero the instrument.
- Replace the blank with the sample cuvette and scan the absorbance from 400 nm to 700 nm.
- The wavelength at which the highest absorbance is recorded is the λ_{max} . For **Acid Red 249** in aqueous solution, the λ_{max} is expected to be in the range of 510-525 nm.^{[2][3]} It is crucial to determine this value experimentally.

Preparation of Standard Solutions and Generation of a Calibration Curve

- From the 100 mg/L stock solution, prepare a series of standard solutions with concentrations ranging from approximately 1 mg/L to 25 mg/L. A suggested set of standards is 1, 2.5, 5, 10, 15, 20, and 25 mg/L.
- Set the spectrophotometer to the experimentally determined λ_{max} .
- Use deionized water as a blank to zero the instrument.
- Measure the absorbance of each standard solution, starting from the lowest concentration.
- Record the absorbance values for each concentration.
- Plot a graph of absorbance (on the y-axis) versus concentration (on the x-axis).
- The resulting plot should be a straight line that passes through the origin, demonstrating a linear relationship in accordance with the Beer-Lambert law.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value of ≥ 0.995 indicates a good linear fit.

Measurement of Unknown Sample Concentration

- If the unknown sample is expected to have a high concentration of **Acid Red 249**, it must be diluted with deionized water to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the (diluted) unknown sample at the λ_{max} .
- Use the equation of the calibration curve ($y = mx + c$, where y is the absorbance and x is the concentration) to calculate the concentration of **Acid Red 249** in the measured sample.
- If the sample was diluted, multiply the calculated concentration by the dilution factor to determine the concentration of the original, undiluted sample.

Data Presentation

The quantitative data for the spectrophotometric determination of **Acid Red 249** should be presented in clear and structured tables for easy interpretation and comparison.

Table 2: Calibration Curve Data for **Acid Red 249**

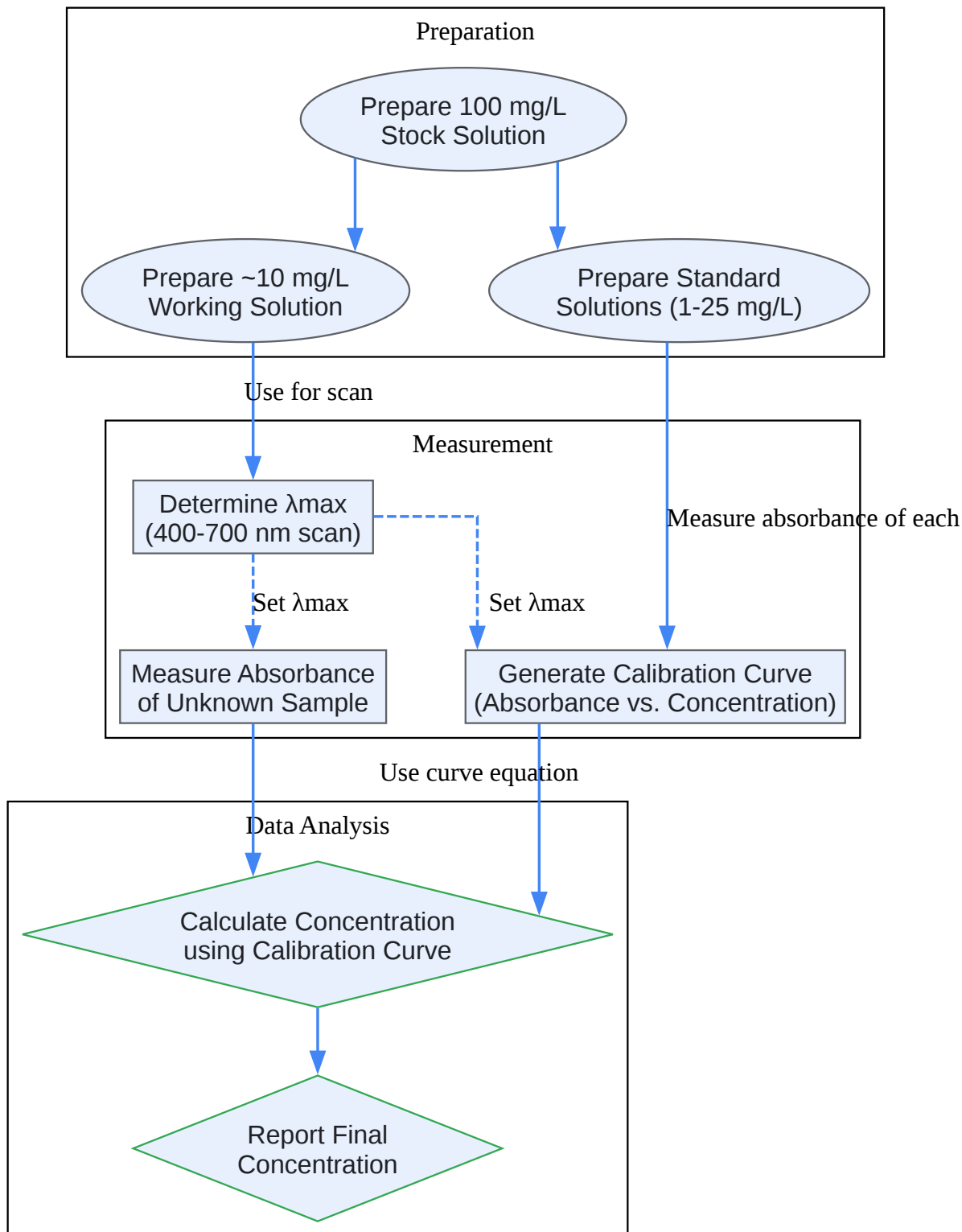
Standard Concentration (mg/L)	Absorbance at λ_{max} (nm)
1.0	[Insert Absorbance]
2.5	[Insert Absorbance]
5.0	[Insert Absorbance]
10.0	[Insert Absorbance]
15.0	[Insert Absorbance]
20.0	[Insert Absorbance]
25.0	[Insert Absorbance]

Table 3: Analysis of Unknown Sample

Sample ID	Absorbance at λ_{max} (nm)	Dilution Factor	Calculated Concentration (mg/L)	Original Concentration (mg/L)
Unknown 1	[Insert Absorbance]	[Insert Dilution Factor]	[Calculated Value]	[Final Value]
Unknown 2	[Insert Absorbance]	[Insert Dilution Factor]	[Calculated Value]	[Final Value]

Visualization of Experimental Workflow

The logical flow of the experimental protocol for the spectrophotometric determination of **Acid Red 249** concentration is illustrated in the following diagram.



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References

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